

# 1-Aminomethyl-1-cyclohexanol hydrochloride

## CAS number 19968-85-5

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### Compound of Interest

Compound Name: *1-Aminomethyl-1-cyclohexanol*  
*hydrochloride*

Cat. No.: *B012744*

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An In-depth Technical Guide to **1-Aminomethyl-1-cyclohexanol hydrochloride** (CAS: 19968-85-5)

## For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-Aminomethyl-1-cyclohexanol hydrochloride**, a versatile chemical compound with applications in biochemical research and pharmaceutical development. It covers the compound's physicochemical properties, synthesis protocols, biological relevance, and analytical methods.

## Chemical Identity and Properties

**1-Aminomethyl-1-cyclohexanol hydrochloride** is a cyclohexanol derivative characterized by the presence of a primary amine and a hydroxyl group attached to the same carbon atom of the cyclohexane ring.<sup>[1]</sup> This structure makes it a useful building block in organic synthesis.<sup>[1]</sup> The hydrochloride salt form enhances its stability and water solubility.<sup>[1]</sup>

Table 1: Compound Identification

Identifier	Value
CAS Number	19968-85-5[2][3][4][5][6]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> ClNO[1][3][5]
Molecular Weight	165.66 g/mol [1][3][4][5]
IUPAC Name	1-(aminomethyl)cyclohexan-1-ol hydrochloride[2][7]
Synonyms	(1-Hydroxycyclohexyl)methanamine hydrochloride
InChI Key	FPVJGAVWTOENYOY-UHFFFAOYSA-N[7]
SMILES	<chem>NCC1(O)CCCCC1.[ClH]</chem>

Table 2: Physicochemical Properties

Property	Value
Appearance	White to grey-beige powder[1][7][8]
Melting Point	217-219 °C[4][9]
Boiling Point	219.5 °C at 760 mmHg[8][9]
Density	1.02 g/cm <sup>3</sup> [8][9]
Solubility	Soluble in water[1]
Flash Point	86.6 °C[8]
Topological Polar Surface Area	46.2 Å <sup>2</sup> [8][10]
Hydrogen Bond Donor Count	3[8]
Hydrogen Bond Acceptor Count	2[8]

## Synthesis and Manufacturing

The synthesis of **1-Aminomethyl-1-cyclohexanol hydrochloride** is primarily achieved through a multi-step process starting from cyclohexanone. The key intermediate is 1-(nitromethyl)-1-cyclohexanol, which is subsequently reduced to form the final amine.[1][8]

## Experimental Protocol: Synthesis from Cyclohexanone and Nitromethane

This protocol is based on a widely described method of manufacturing.[8]

### Step 1: Formation of 1-(nitromethyl)-1-cyclohexanol

- Charge a reaction vessel with methanol, nitromethane, and cyclohexanone.
- Stir the mixture and maintain the temperature between 5-10 °C.
- Add sodium hydroxide solution dropwise while maintaining the temperature.
- After the addition is complete, cool the reaction mixture to -4 °C and continue stirring for 1 hour.
- Filter the mixture via centrifugation.
- Recover methanol from the filtrate. Dissolve the filter cake in water.
- Acidify the solution with acetic acid to a pH of 4-5 at a temperature below 10 °C.
- Heat the solution to 30 °C to ensure complete dissolution.
- Separate the resulting oil layer, which is the intermediate product: 1-(nitromethyl)-1-cyclohexanol.[8]

### Step 2: Reduction to 1-Aminomethyl-1-cyclohexanol

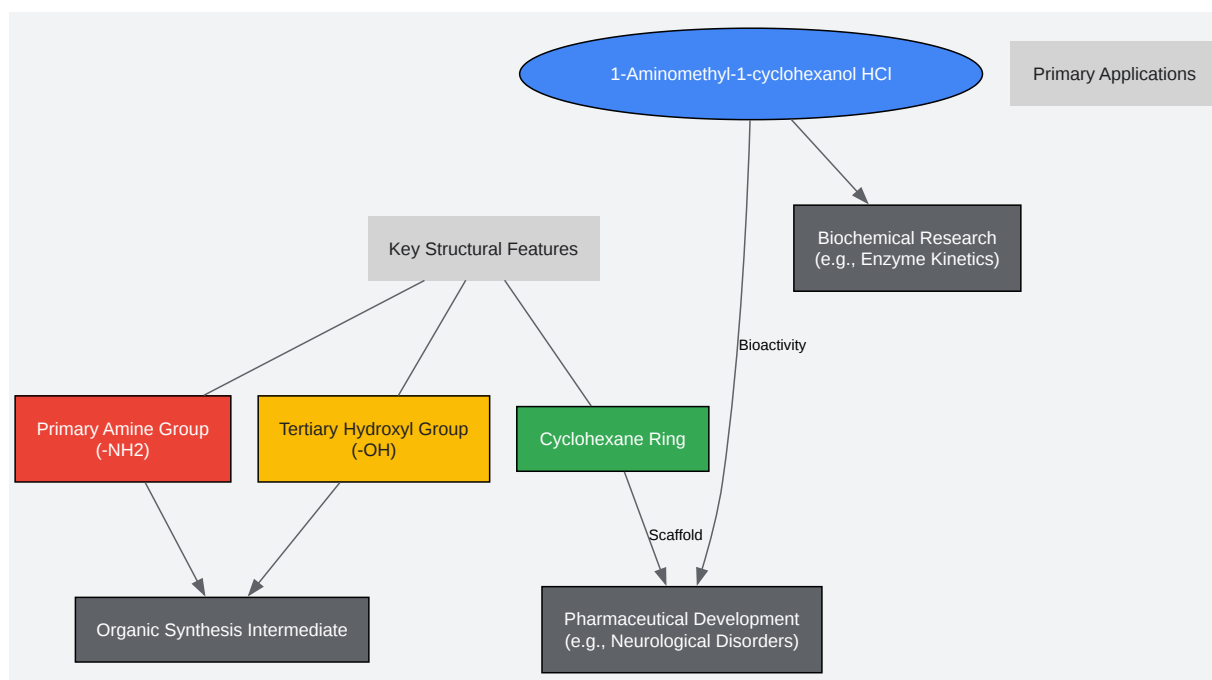
- In a separate reaction tank, add water, iron powder, and approximately two-thirds of the total required amount of hydrochloric acid.
- Control the pH between 5-6 and the temperature between 40-50 °C.

- Add the 1-(nitromethyl)-1-cyclohexanol crude oil from Step 1 dropwise into this mixture.
- After the addition, maintain the temperature and continue stirring.
- Add the remaining hydrochloric acid portionwise over 2 hours to maintain a pH of 5-6.
- Continue stirring for an additional 2 hours after the final acid addition.
- Filter the hot reaction mixture. The resulting filtrate contains the desired product, 1-Aminomethyl-1-cyclohexanol, as its salt solution.[\[8\]](#)

### Step 3: Hydrochloride Salt Formation and Purification

- The final filtrate from the reduction step contains the hydrochloride salt.[\[8\]](#)
- Crystallization protocols are employed to obtain a high-purity product. This typically involves controlled cooling of the solution.[\[1\]](#)
- Parameters such as temperature, concentration, pH, and cooling rate are critical for achieving the desired crystal morphology and yield.[\[1\]](#)





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